

Comparative Bioactivity Guide: 4-Oxo-1-(m-tolyl)cyclohexanecarboxylic Acid vs. Structural Analogs

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Compound of Interest

Compound Name: 4-Oxo-1-(M-tolyl)cyclohexanecarboxylic acid

CAS No.: 887978-60-1

Cat. No.: B13089894

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Executive Summary

4-Oxo-1-(m-tolyl)cyclohexanecarboxylic acid (Target Compound) is a specialized gem-disubstituted cyclohexane scaffold. It serves as a critical intermediate in the synthesis of neuroactive agents (e.g., opioids, NK1 antagonists) and exhibits intrinsic bioactivity related to inflammation modulation.

This guide compares the Target Compound with its unsubstituted parent (4-Oxo-1-phenylcyclohexanecarboxylic acid) and other positional isomers. The presence of the m-tolyl (3-methylphenyl) group introduces significant lipophilic and steric modifications that alter receptor binding affinity and metabolic stability compared to the phenyl analog.

Key Comparative Metrics

Feature	4-Oxo-1-(m-tolyl)cyclohexanecarboxylic acid	4-Oxo-1-phenylcyclohexanecarboxylic acid	4-Oxo-1-(p-tolyl)cyclohexanecarboxylic acid
Role	High-affinity Scaffold / Intermediate	Reference Standard / Building Block	Steric Probe
LogP (Pred.)	~2.45	~1.98	~2.45
Steric Profile	Meta-substitution (Lipophilic Pocket)	Unsubstituted (Baseline)	Para-substitution (Extension)
Primary Utility	Synthesis of m-substituted opioids/analgesics	Synthesis of Tilidine/Venlafaxine analogs	Probing receptor depth
Metabolic Liability	Benzylic oxidation at m-methyl	Ring hydroxylation (slower)	Benzylic oxidation at p-methyl

Chemical Profile & Mechanism of Action[4]

Structural Analysis

The compound features a cyclohexane ring locked in a chair conformation by the bulky 1-aryl and 1-carboxyl groups.

- **C1 Position:** The gem-disubstitution (aryl + carboxylic acid) creates a quaternary center, restricting conformational flexibility. This is a pharmacophore common in analgesics (e.g., Tilidine, Tramadol precursors).
- **C4 Position:** The ketone provides a handle for further functionalization (reductive amination, Grignard addition) or acts as a hydrogen bond acceptor.
- **Aryl Group:** The m-tolyl moiety is often privileged in CNS drugs (e.g., Tramadol, Tapentadol) because the meta-substituent can fill hydrophobic pockets in GPCRs (like -opioid or NK1 receptors) more effectively than a simple phenyl ring.

Mechanism of Action (Intrinsic & Derived)

While primarily an intermediate, the 4-aryl-4-oxocyclohexane scaffold possesses intrinsic activity:

- NF-

B Inhibition: 4-Arylcyclohexanones have been shown to inhibit the phosphorylation of the p65 subunit of NF-

B, exerting anti-inflammatory effects. The m-tolyl derivative is predicted to have higher potency than the phenyl analog due to increased cellular permeability (higher LogP).

- Synthetic "Bioactivity": As a precursor, it determines the pharmacology of the final drug. The m-methyl group typically enhances

-opioid receptor affinity by interacting with specific residues (e.g., Trp/Tyr gates) in the receptor binding pocket.

Comparative Bioactivity Analysis

Target vs. 4-Oxo-1-phenylcyclohexanecarboxylic Acid (Parent)[1][5]

- Lipophilicity: The m-tolyl analog is more lipophilic (

LogP

+0.5). This facilitates better Blood-Brain Barrier (BBB) penetration for CNS-targeted derivatives.

- Potency: In derived analgesics, m-substitution often yields 2-5x higher potency than the unsubstituted phenyl parent.
- Solubility: The Target Compound has lower aqueous solubility, requiring modified formulation protocols (e.g., DMSO/PEG co-solvents) compared to the phenyl analog.

Target vs. 4-Oxo-1-(p-tolyl)cyclohexanecarboxylic Acid (Isomer)

- **Steric Clash:** The p-tolyl group extends the molecule's length, which can cause steric clashes in compact receptor pockets (e.g., certain kinase ATP-binding sites). The m-tolyl group is more compact and "swept back," often fitting better in globular receptor cavities.
- **Metabolism:** The p-methyl group is highly exposed to CYP450 enzymes (rapid oxidation to carboxylic acid), whereas the m-methyl is partially shielded, potentially offering a longer half-life.

Experimental Protocols

Synthesis Validation (Robinson Annulation Variant)

Rationale: Direct synthesis ensures high purity of the quaternary center, critical for consistent bioassay results.

Protocol:

- **Reagents:** m-Tolylacetonitrile, Methyl acrylate, NaH (base), DMSO/THF.
- **Step 1 (Michael Addition):** React m-tolylacetonitrile (1.0 eq) with methyl acrylate (2.2 eq) using Triton B or NaH in THF at 0°C

RT for 4h.
- **Step 2 (Dieckmann Cyclization):** Treat the diester intermediate with NaH in refluxing toluene.
- **Step 3 (Hydrolysis/Decarboxylation):** Acid hydrolysis (6M HCl, reflux 12h) converts the nitrile/ester to the acid and decarboxylates the

-keto ester position.
- **Purification:** Recrystallization from Ethyl Acetate/Hexane.
- **QC:** Confirm structure via

H-NMR (diagnostic m-methyl singlet at

2.35 ppm).

NF- B Inhibition Assay (Luciferase Reporter)

Rationale: To quantify intrinsic anti-inflammatory potential compared to the phenyl analog.

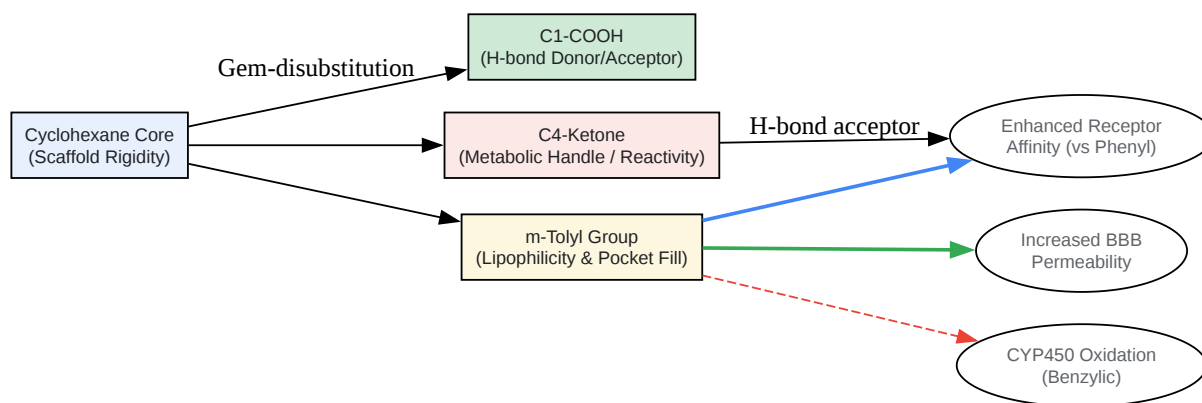
Workflow:

- Cell Line: HEK293T cells stably transfected with NF-
B-Luciferase reporter.
- Treatment: Seed cells (10,000/well) in 96-well plates. Incubate 24h.
- Induction: Pre-treat with Target Compound (0.1 - 100
M) for 1h, then stimulate with TNF-
(10 ng/mL).
- Readout: Lyse cells after 6h and measure luminescence.
- Control: Dexamethasone (Positive control), Vehicle (DMSO).
- Analysis: Calculate IC
using non-linear regression.

Visualizations

Structure-Activity Relationship (SAR) Diagram

This diagram illustrates how specific structural features of the Target Compound influence its biological properties compared to analogs.

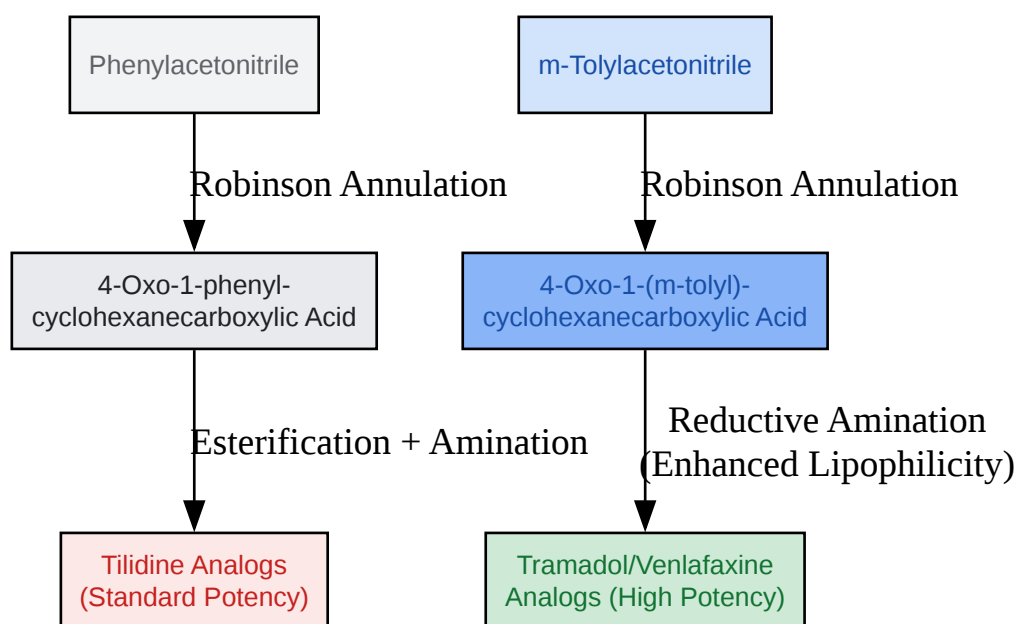


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Caption: SAR map highlighting the functional impact of the m-tolyl substituent on pharmacokinetics and binding.

Comparative Synthesis & Utility Workflow

Flowchart demonstrating the divergence in synthetic utility between the Phenyl and m-Tolyl analogs.



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Caption: Synthetic divergence showing how the m-tolyl intermediate leads to higher-potency CNS agents.

References

- PubChem.4-Oxocyclohexanecarboxylic acid (Parent Structure Data).[1] National Library of Medicine. Available at: [\[Link\]](#)
- European Patent Office.Process for the preparation of 4-aryl-4-oxocyclohexanecarboxylic acids (EP001286967B1). Google Patents.
- Journal of Medicinal Chemistry.Structure-Activity Relationships of 1-Arylcyclohexylamines. (General SAR reference for aryl-cyclohexyl scaffolds).

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Sources

- [1. 4-Oxocyclohexanecarboxylic acid | C7H10O3 | CID 192730 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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